

Assessing Ripretinib Efficacy in 3D Spheroid Models of Gastrointestinal Stromal Tumors (GIST)

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Compound of Interest

Compound Name: *Ripretinib*

Cat. No.: *B610491*

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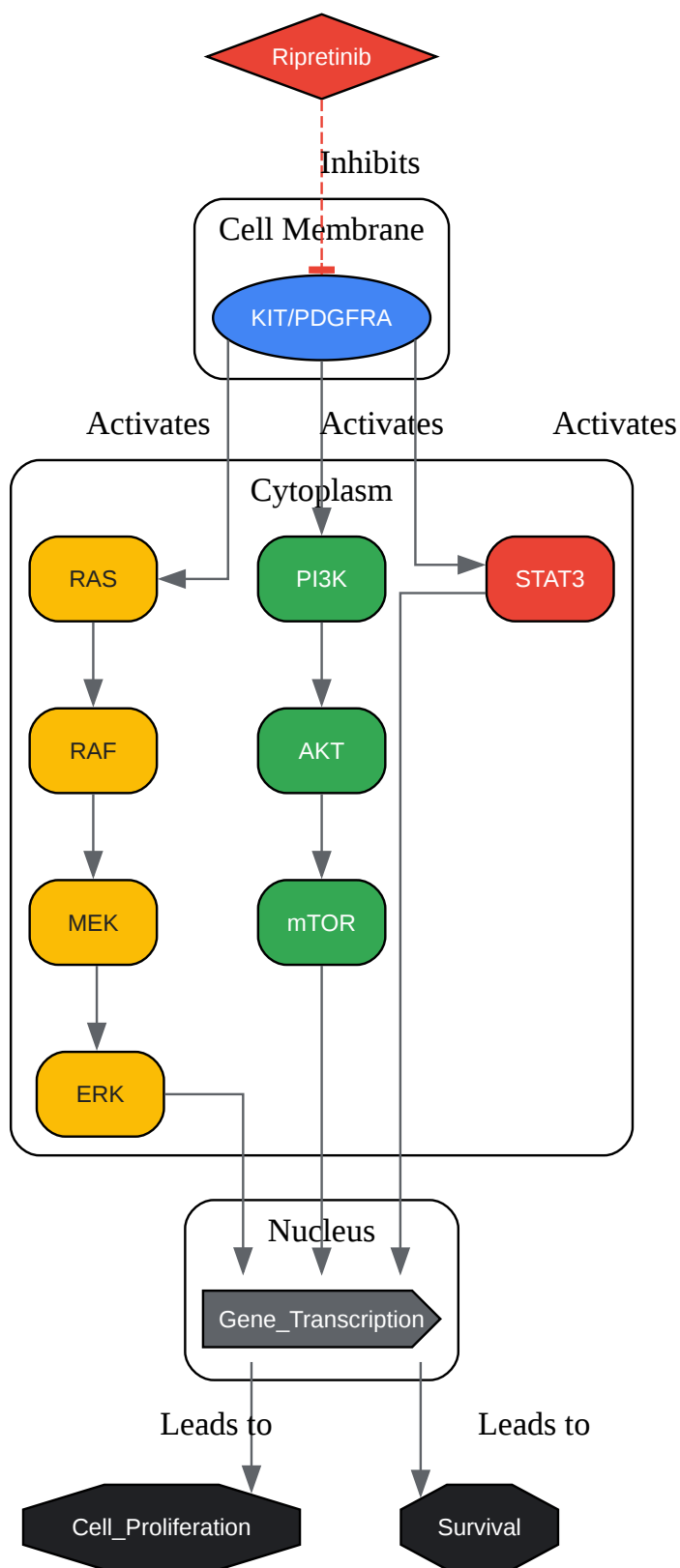
Introduction

Gastrointestinal stromal tumors (GIST) are the most common mesenchymal neoplasms of the gastrointestinal tract, primarily driven by gain-of-function mutations in the KIT or platelet-derived growth factor receptor alpha (PDGFRA) receptor tyrosine kinases. **Ripretinib** is a novel switch-control tyrosine kinase inhibitor (TKI) that has demonstrated broad-spectrum activity against a wide range of primary and secondary mutations in KIT and PDGFRA, which are known to confer resistance to other TKIs.[1][2] Its unique dual mechanism of action involves binding to both the switch pocket and the activation loop of the kinase, thereby locking it in an inactive conformation.[2]

Three-dimensional (3D) spheroid models are increasingly recognized as more physiologically relevant in vitro systems compared to traditional 2D cell cultures. They better recapitulate the complex tumor microenvironment, including cell-cell interactions, nutrient and oxygen gradients, and drug penetration barriers, which can significantly influence therapeutic responses. These models are invaluable for preclinical drug evaluation, offering a bridge between monolayer cultures and in vivo studies. This document provides detailed protocols for assessing the efficacy of **Ripretinib** in 3D spheroid models of GIST.

Signaling Pathway of Ripretinib Action

Ripretinib exerts its therapeutic effect by inhibiting the downstream signaling cascades initiated by mutated KIT and PDGFRA receptors. The diagram below illustrates the targeted pathway.

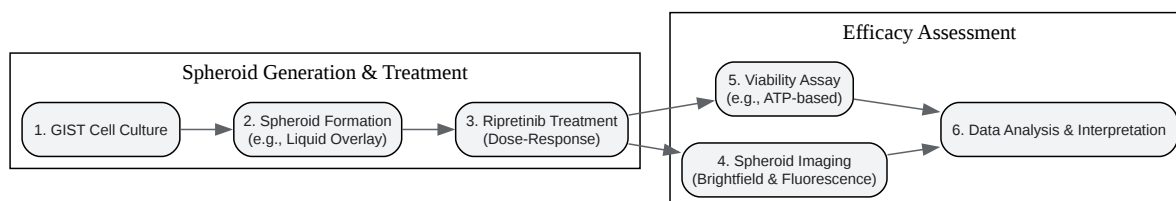


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Caption: **Ripretinib** inhibits mutant KIT/PDGFR, blocking downstream signaling pathways.

Experimental Workflow

The following diagram outlines the general workflow for assessing **Ripretinib**'s efficacy in 3D GIST spheroid models.



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References

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- 2. Ripretinib in gastrointestinal stromal tumor: the long-awaited step forward - PMC [pmc.ncbi.nlm.nih.gov]
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